



preparing a stable stock solution of CPCA

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Compound of Interest		
	5'-(N-	
Compound Name:	Cyclopropyl)carboxamidoadenosin	
	e	
Cat. No.:	B1200524	Get Quote

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 7-Aminocephalosporanic Acid (7-ACA) Uses, Production, Benefits, Safety & Supplier Guide China [sinochem-nanjing.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. EP0053077B1 Salts of 7-aminocephalosporanic acids, soluble in organic solvents and their use in the preparation of cephalosporins Google Patents [patents.google.com]
- 6. selleckchem.com [selleckchem.com]
- 7. mdpi.com [mdpi.com]
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